

Structural elucidation of N-nitroso-ramipril using NMR and Mass Spec

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Compound of Interest

Compound Name: *N-nitroso-ramipril*

CAS No.: 3028194-80-8

Cat. No.: B16080568

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Structural Elucidation of N-nitroso-ramipril: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical methodologies employed in the structural elucidation of **N-nitroso-ramipril**, a nitrosamine impurity of the angiotensin-converting enzyme (ACE) inhibitor, ramipril. The emergence of nitrosamine impurities in pharmaceutical products has necessitated robust analytical strategies for their identification and characterization to ensure drug safety and regulatory compliance. This document details the application of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) in confirming the molecular structure of **N-nitroso-ramipril**.

Chemical Structure and Properties

N-nitroso-ramipril is an N-nitroso derivative of ramipril, formed by the nitrosation of the secondary amine present in the parent drug molecule.

- Molecular Formula: $C_{23}H_{31}N_3O_6$
- Molecular Weight: 445.51 g/mol
- IUPAC Name: (2S,3aS,6aS)-1-((S)-2-(((S)-1-ethoxy-1-oxo-4-phenylbutan-2-yl)(nitroso)amino)propanoyl)octahydrocyclopenta[b]pyrrole-2-carboxylic acid
- CAS Number: 3028194-80-8[1][2]

It is important to note that **N-nitroso-ramipril** exists as a mixture of E/Z isomers due to the restricted rotation around the N-N bond of the nitroso group. This can lead to the observation of duplicate signals in NMR spectra.

Mass Spectrometry Analysis

Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS) is a primary technique for the identification and quantification of **N-nitroso-ramipril** at trace levels.

Experimental Protocol: LC-MS/MS

The following protocol is based on established methods for the analysis of **N-nitroso-ramipril** in pharmaceutical preparations.[3]

Liquid Chromatography:

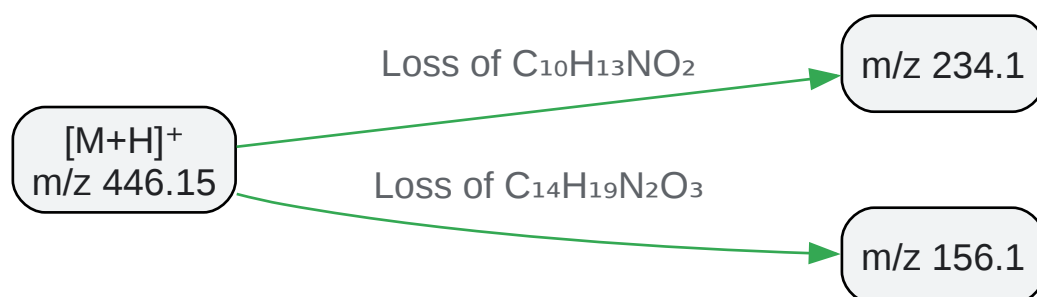
Parameter	Value
HPLC System	Shimadzu HPLC or equivalent
Column	Waters XTerra MS C18, 3.5 μ m, 3.0 x 100 mm
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile/Water (95/5, v/v) with 0.1% Formic Acid
Gradient	Time (min)
Flow Rate	0.40 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L

Mass Spectrometry:

Parameter	Value
Mass Spectrometer	AB Sciex QTrap 5500 or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	m/z 446.15
Product Ions (Q3)	m/z 234.1, m/z 156.1
Collision Energy (CE)	For m/z 234.1: 27 V; For m/z 156.1: 17 V
Declustering Potential (DP)	81 V

Fragmentation Pathway

The structural elucidation by MS/MS relies on the characteristic fragmentation of the protonated molecule ($[M+H]^+$). A proposed fragmentation pathway for **N-nitroso-ramipril** is outlined below. The primary fragmentation often involves the loss of the nitroso group ($\bullet$ NO) or other neutral losses, followed by further fragmentation of the resulting ions.



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Proposed MS/MS Fragmentation of **N-nitroso-ramipril**

The fragment at m/z 234.1 likely corresponds to the protonated (S)-2-(((S)-1-ethoxy-1-oxo-4-phenylbutan-2-yl)amino)propanoic acid moiety, while the fragment at m/z 156.1 could arise from a more complex fragmentation of the bicyclic core.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is indispensable for the unambiguous structural confirmation of **N-nitroso-ramipril**, providing detailed information about the connectivity of atoms within the molecule.

Experimental Protocol: NMR

While specific experimental parameters from a public source are not available, a general protocol for the NMR analysis of **N-nitroso-ramipril** would involve:

- Spectrometer: 400 MHz or higher field NMR spectrometer
- Solvent: Deuterated chloroform (CDCl₃) or Deuterated dimethyl sulfoxide (DMSO-d₆)
- Techniques: ¹H NMR, ¹³C NMR, and 2D NMR experiments such as COSY, HSQC, and HMBC for complete structural assignment.

Expected NMR Data

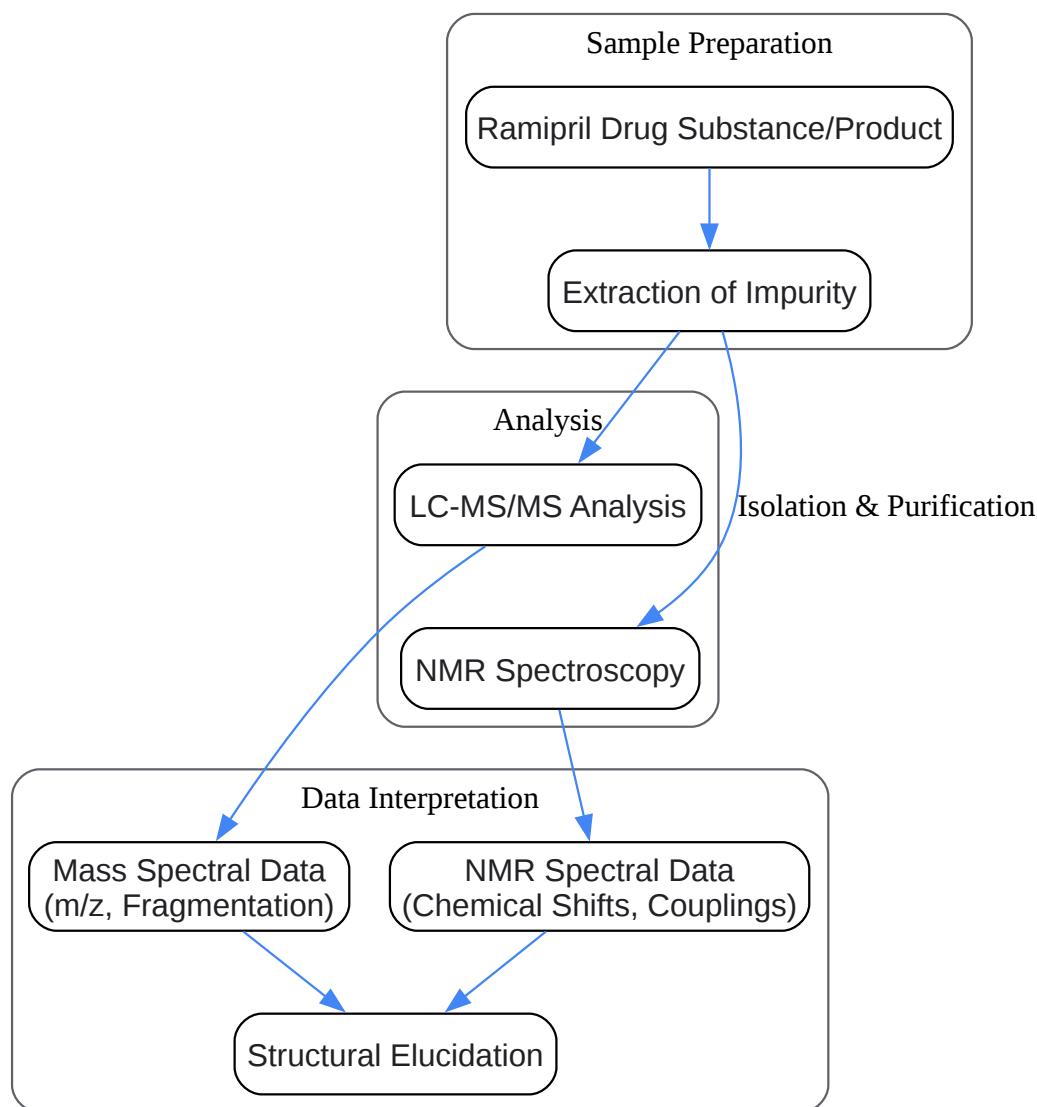
Detailed, experimentally-derived NMR data for **N-nitroso-ramipril** is not readily available in the public domain. However, based on the known structure, a hypothetical ¹H NMR data table is presented below for illustrative purposes. The presence of E/Z isomers would result in two sets of signals for protons near the nitrosamine group.

Hypothetical ^1H NMR Data for **N-nitroso-ramipril**:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment (Proposed)
7.10 - 7.30	m	5H	Aromatic protons
4.50 - 4.80	m	1H	CH-N(NO)
4.10 - 4.30	q	2H	O-CH ₂ -CH ₃
3.80 - 4.00	m	1H	CH-COOH
1.50 - 2.80	m	~14H	Aliphatic protons
1.20 - 1.40	t	3H	O-CH ₂ -CH ₃
0.90 - 1.10	d	3H	CH-CH ₃

Integrated Structural Elucidation Workflow

The structural confirmation of **N-nitroso-ramipril** is a multi-step process that combines chromatographic separation with spectroscopic analysis.



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Workflow for the Structural Elucidation of **N-nitroso-ramipril**

Conclusion

The structural elucidation of **N-nitroso-ramipril** is achieved through the synergistic use of mass spectrometry and nuclear magnetic resonance spectroscopy. LC-MS/MS provides the initial identification and quantification with high sensitivity, while NMR spectroscopy offers the definitive structural confirmation. The detailed experimental protocols and data interpretation outlined in this guide serve as a valuable resource for researchers and professionals in the pharmaceutical industry engaged in the analysis and control of nitrosamine impurities.

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